

Handling and storage guidelines for Isocaproaldehyde in the laboratory.

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Compound of Interest

Compound Name: Isocaproaldehyde

Cat. No.: B1672222

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Application Notes and Protocols for Isocaproaldehyde

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and storage of **Isocaproaldehyde** (also known as 4-Methylpentanal) in a laboratory setting. Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the compound for research applications.

Chemical and Physical Properties

Isocaproaldehyde is a volatile and flammable aldehyde. Its key properties are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	1119-16-0	[1] [2] [3] [4]
Molecular Formula	C ₆ H ₁₂ O	[1] [2] [3] [4]
Molecular Weight	100.16 g/mol	[1] [2]
Appearance	Liquid	
Boiling Point	63 °C (145 °F)	
Melting Point	-65 °C (-85 °F)	
Density	0.79 g/cm ³ at 25 °C (77 °F)	
Flash Point	Highly flammable liquid and vapour	
Solubility	Information not readily available.	
log Pow	0.77 at 25 °C (77 °F)	

Hazard Identification and Safety Precautions

Isocaproaldehyde is classified as a hazardous substance. The primary hazards are its flammability and potential to cause serious eye irritation. It may also be harmful to aquatic life.

Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- P233: Keep container tightly closed.
- P240: Ground/bond container and receiving equipment.
- P241: Use explosion-proof electrical/ventilating/lighting equipment.
- P242: Use only non-sparking tools.
- P243: Take precautionary measures against static discharge.

- P264: Wash skin thoroughly after handling.
- P273: Avoid release to the environment.
- P280: Wear protective gloves/eye protection/face protection.

Personal Protective Equipment (PPE)

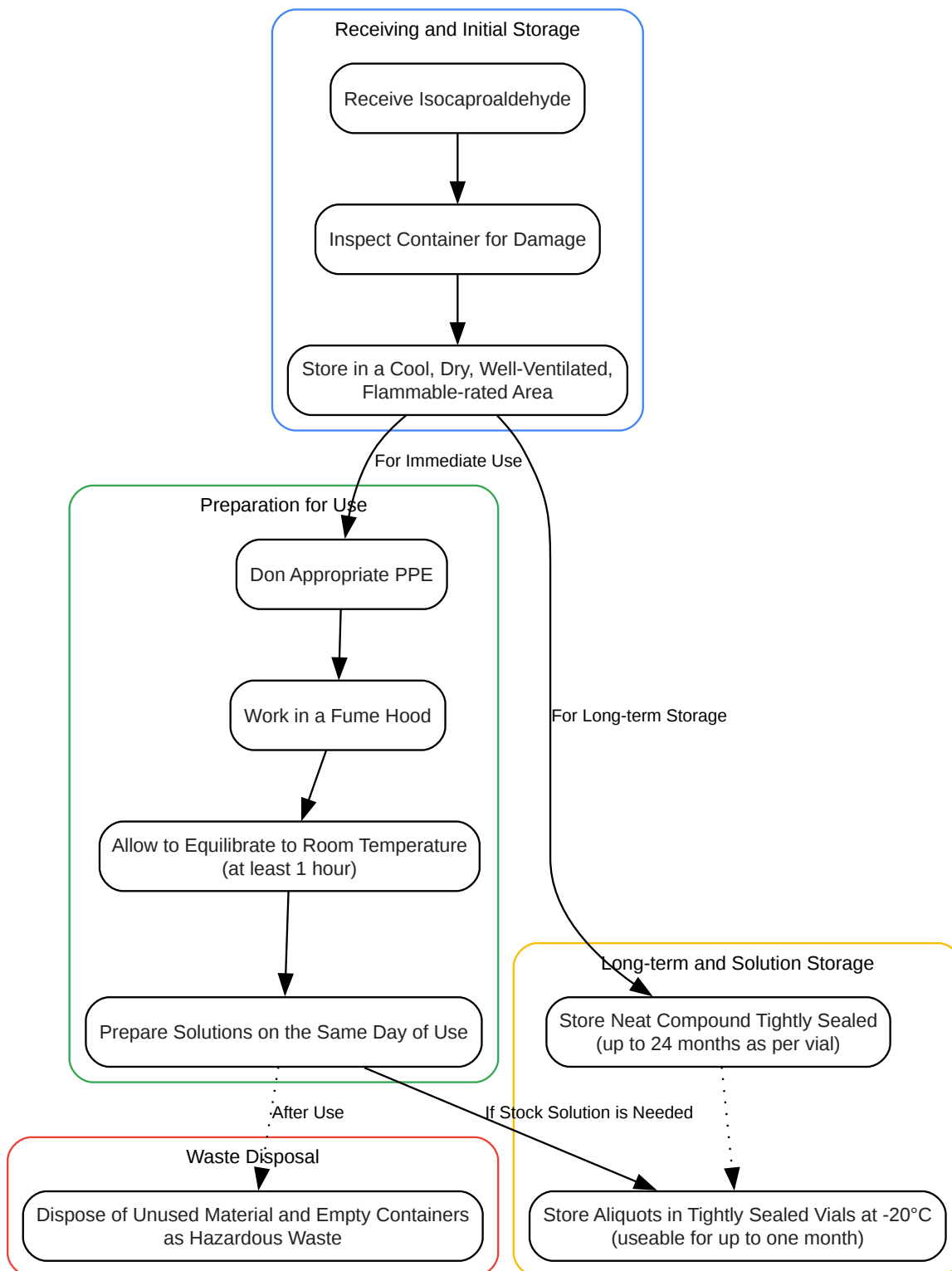
When handling **Isocaproaldehyde**, the following PPE is mandatory:

- Eye and Face Protection: Chemical safety goggles or a face shield.
- Skin Protection:
 - Gloves: Chemically resistant gloves (e.g., nitrile rubber).
 - Clothing: A lab coat or flame-retardant antistatic protective clothing.
- Respiratory Protection: In case of insufficient ventilation, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.

Handling and Storage Protocols

Workflow for Handling and Storage of **Isocaproaldehyde**:

Isocaproaldehyde Handling and Storage Workflow

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and storage of **Isocaproaldehyde**.

4.1. General Handling Protocol

- Preparation: Before handling, ensure that a safety shower and eyewash station are readily accessible. The work area, typically a chemical fume hood, should be clean and free of ignition sources.
- Personal Protective Equipment: Don all required PPE as outlined in Section 3.
- Equilibration: Prior to opening the vial, allow the product to equilibrate to room temperature for at least one hour.[\[1\]](#)
- Dispensing:
 - Perform all operations within a certified chemical fume hood.
 - Use only non-sparking tools and explosion-proof equipment.
 - Ground and bond containers when transferring the material to prevent static discharge.
- Solution Preparation:
 - Whenever possible, prepare and use solutions on the same day.[\[1\]](#)
 - If stock solutions are necessary, they should be stored as aliquots in tightly sealed vials at -20°C and are generally usable for up to one month.[\[1\]](#)

4.2. Storage Protocol

- Neat Compound: Store **Isocaproaldehyde** in its original, tightly sealed container in a cool, dry, and well-ventilated area designated for flammable liquids.[\[5\]](#) The product can be stored for up to 24 months under these conditions.[\[1\]](#)
- Solutions: Store solutions in tightly sealed vials at -20°C.[\[1\]](#)
- Incompatibilities: Avoid storage with strong oxidizing agents, strong acids, and strong bases.

Spill and Emergency Procedures

5.1. Spill Response

- Evacuate: Immediately evacuate the area of all non-essential personnel.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For small spills, use an inert absorbent material (e.g., vermiculite, sand) to absorb the liquid.
- Cleanup:
 - Use non-sparking tools to collect the absorbed material.
 - Place the waste into a properly labeled, sealed container for hazardous waste disposal.
- Decontamination: Clean the spill area thoroughly with soap and water.

5.2. First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: In case of contact, immediately wash skin with soap and plenty of water. Remove contaminated clothing and shoes.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Disposal

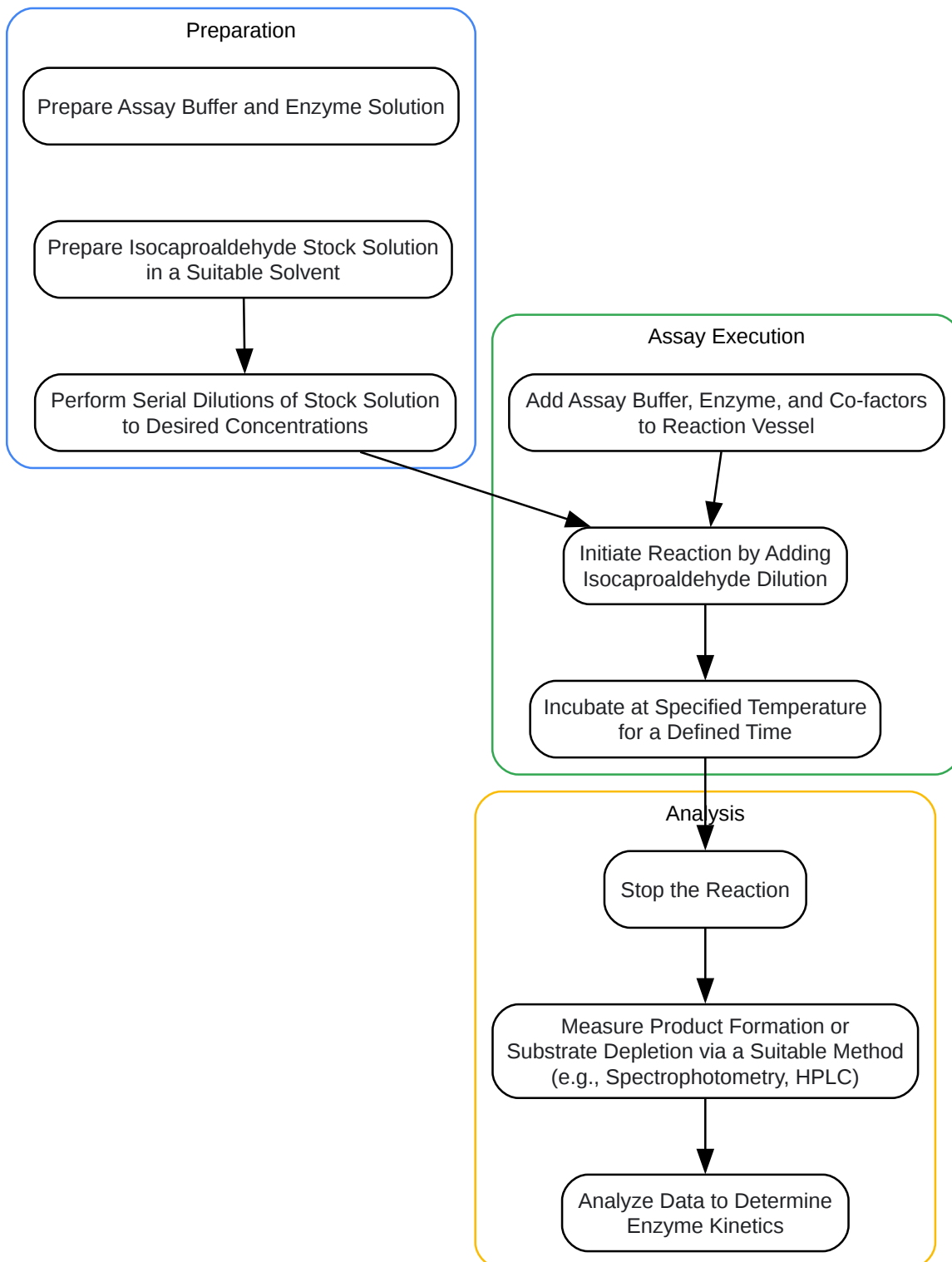
All waste materials, including empty containers and contaminated absorbent materials, must be disposed of as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.

Experimental Protocol: General Use as a Substrate

While specific experimental protocols will vary, the following provides a general workflow for using **Isocaproaldehyde** as a substrate in an enzymatic assay.

Workflow for Use of **Isocaproaldehyde** in an Enzymatic Assay:

General Protocol for Isocaproaldehyde as a Substrate

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Caption: General workflow for utilizing **Isocaproaldehyde** in an enzymatic assay.

Protocol:

- Reagent Preparation:
 - Prepare all necessary buffers and solutions for the specific assay.
 - Prepare the enzyme solution to the desired concentration in the appropriate buffer.
- Substrate Preparation:
 - Following the handling guidelines in Section 4.1, prepare a stock solution of **Isocaproaldehyde** in a suitable solvent (e.g., ethanol, DMSO).
 - Perform serial dilutions of the stock solution to obtain the desired final concentrations for the assay.
- Assay Procedure:
 - In a suitable reaction vessel (e.g., microplate, cuvette), add the assay buffer, enzyme solution, and any necessary co-factors.
 - Pre-incubate the mixture at the desired temperature.
 - Initiate the reaction by adding the diluted **Isocaproaldehyde** solution.
 - Incubate for a predetermined time at a constant temperature.
- Detection and Analysis:
 - Stop the reaction using an appropriate method (e.g., adding a quenching agent, heat inactivation).
 - Measure the product formation or substrate depletion using a suitable analytical technique (e.g., spectrophotometry, fluorometry, HPLC, GC-MS).
 - Analyze the data to determine the kinetic parameters of the enzyme with respect to **Isocaproaldehyde**.

Note: This is a generalized protocol. The specific concentrations, incubation times, and detection methods will need to be optimized for the particular enzyme and experimental setup.

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References

- 1. Isocaproaldehyde[1119-16-0]COA [dcchemicals.com]
- 2. Isocaproaldehyde | C₆H₁₂O | CID 129 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CAS Common Chemistry [commonchemistry.cas.org]
- 4. Isocaproaldehyde Datasheet DC Chemicals [dcchemicals.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
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